

# N-Methoxy-N,1-dimethylpiperidine-4-carboxamide structure and nomenclature

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## Compound of Interest

Compound Name: *N-Methoxy-N,1-dimethylpiperidine-4-carboxamide*

Cat. No.: *B1323206*

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## In-Depth Technical Guide: N-Methoxy-N,1-dimethylpiperidine-4-carboxamide

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, physicochemical properties, and a representative synthesis protocol for **N-Methoxy-N,1-dimethylpiperidine-4-carboxamide**. This information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

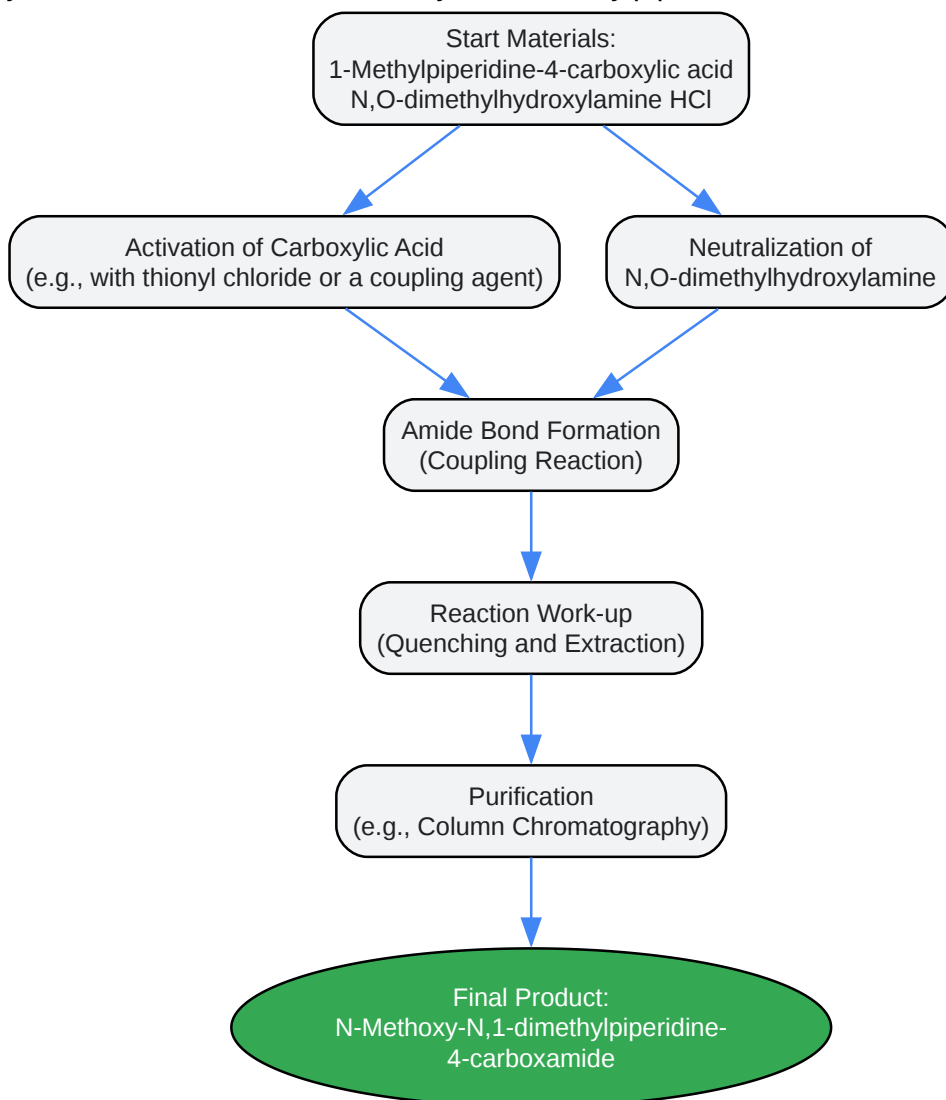
## Nomenclature and Structure

**N-Methoxy-N,1-dimethylpiperidine-4-carboxamide** is a key chemical intermediate, notably used in the synthesis of the anti-migraine medication, Lasmiditan.[1] Its unambiguous identification is crucial for researchers and chemists.

- IUPAC Name: **N-methoxy-N,1-dimethylpiperidine-4-carboxamide**
- CAS Number: 215950-19-9[1][2][3][4]
- Synonyms: 4-Piperidinecarboxamide, N-methoxy-N,1-dimethyl-; 1-methyl-piperidine-4-carboxylic acid methoxy-methyl-amide[2][5]

The chemical structure consists of a piperidine ring N-substituted with a methyl group. At the 4-position of the piperidine ring, there is a carboxamide group which is N-substituted with both a methoxy and a methyl group. This specific amide is known as a Weinreb amide, a functional group that is particularly useful in organic synthesis for the formation of ketones.

#### Synthesis Workflow for N-Methoxy-N,1-dimethylpiperidine-4-carboxamide



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- 5. CAS#:215950-19-9 | 1-methyl-piperidine-4-carboxylic acid methoxy-methyl-amide | Chemsrcc [chemsrc.com]
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